

ZAP-180013 stock solution preparation and storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZAP-180013

Cat. No.: B1683543

[Get Quote](#)

Application Notes and Protocols: ZAP-180013 For Researchers, Scientists, and Drug Development Professionals

Introduction

ZAP-180013 is a potent and specific inhibitor of the Zeta-chain-associated protein kinase 70 (ZAP-70), a critical component of the T-cell receptor (TCR) signaling pathway.^{[1][2][3]} By disrupting the interaction between the ZAP-70 SH2 domain and immunoreceptor tyrosine-based activation motifs (ITAMs), **ZAP-180013** effectively blocks T-cell activation.^{[1][2][4]} This mechanism of action makes it a valuable tool for studying autoimmune diseases and T-cell mediated immune responses. Proper preparation and storage of **ZAP-180013** stock solutions are crucial for ensuring experimental reproducibility and accuracy. These application notes provide detailed protocols for the preparation and storage of **ZAP-180013**.

Data Presentation

Table 1: Solubility and Storage of **ZAP-180013**

Parameter	Solvent	Concentration/Condition	Notes
Solubility	DMSO	Up to 550.26 mM (250 mg/mL)[5]	Requires sonication for complete dissolution.[2][5] Use fresh, anhydrous DMSO as the compound is moisture sensitive.[3]
DMSO	100 mM (45.43 mg/mL)[1][6]	A commonly used stock concentration.	
Ethanol	4 mg/mL	-	
Water	Insoluble[3]	-	
Storage of Solid Compound	-20°C	Up to 3 years[3]	Store in a dry, dark place.[2]
Storage of Stock Solution	-20°C	Up to 1 month[3][4][5][7]	Aliquot to avoid repeated freeze-thaw cycles.[3][7][8]
-80°C	Up to 6 months[4][7]	Recommended for long-term storage. Aliquot to avoid repeated freeze-thaw cycles.[3][7][8]	

Experimental Protocols

Protocol 1: Preparation of a 100 mM **ZAP-180013** Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **ZAP-180013** in Dimethyl Sulfoxide (DMSO).

Materials:

- **ZAP-180013** powder (Molecular Weight: 454.32 g/mol)[\[1\]](#)
- Anhydrous/freshly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath

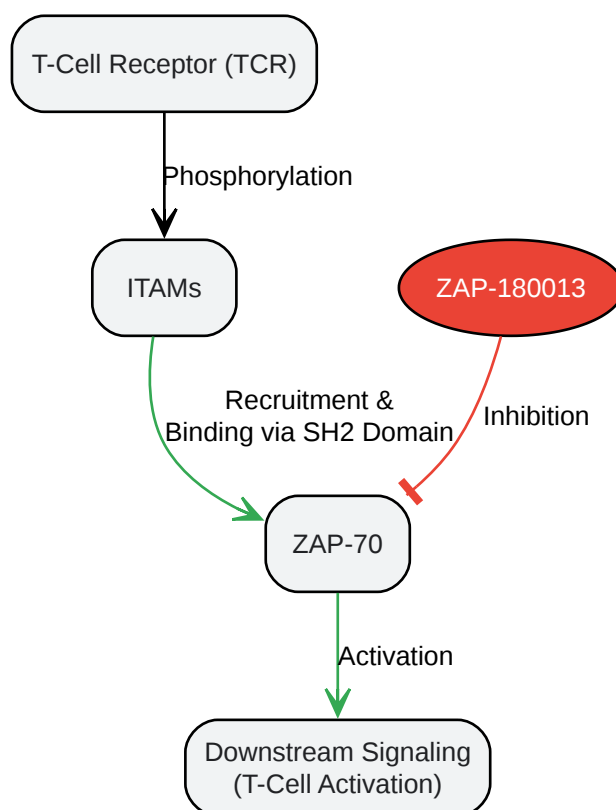
Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Equilibration: Allow the vial of **ZAP-180013** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **ZAP-180013** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 45.43 mg of **ZAP-180013**. Note: It is recommended to use the entire content of a pre-weighed vial to avoid inaccuracies from handling small powder quantities.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial containing the **ZAP-180013** powder. For 45.43 mg, add 1 mL of DMSO to achieve a 100 mM concentration.
- Dissolution:
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If particles are present, place the vial in an ultrasonic bath for 5-10 minutes, or until the solution is clear.[\[5\]](#) Gentle warming to 37°C can also aid in dissolution.[\[9\]](#)[\[8\]](#)

- Sterilization (Optional): If required for your application, filter the stock solution through a 0.22 µm syringe filter into a sterile vial.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^{[3][7][8]}
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[3][4][7]}

Visualizations

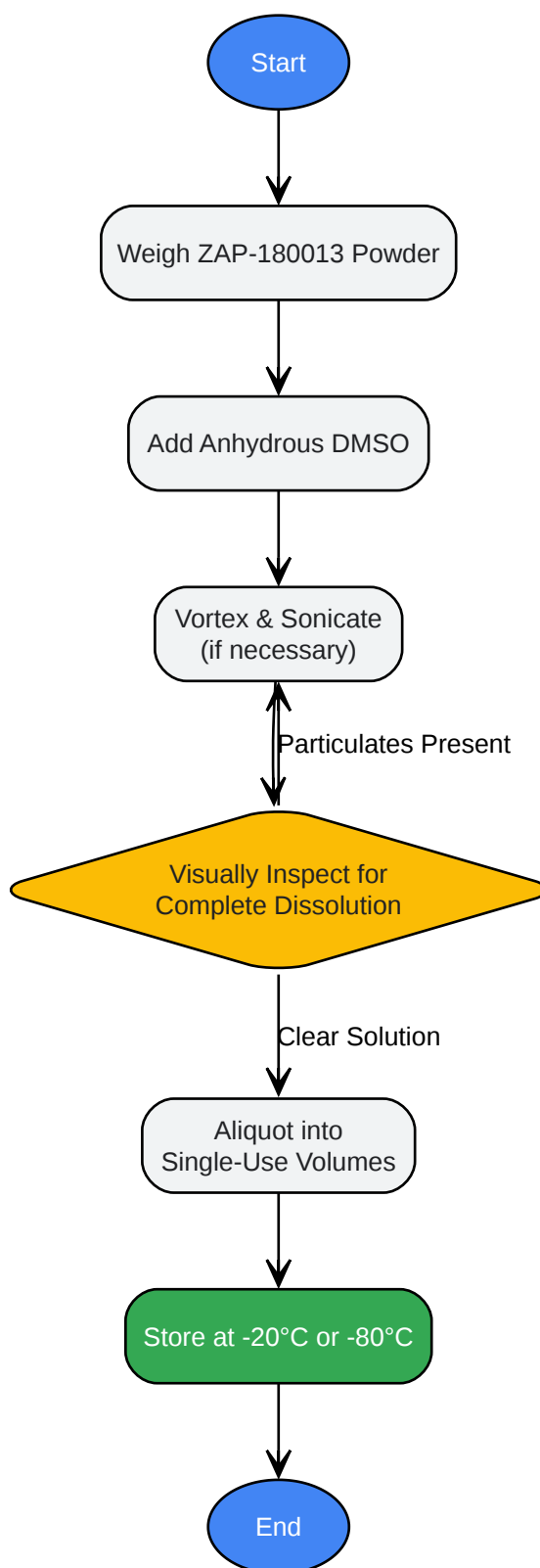
Diagram 1: **ZAP-180013** Mechanism of Action



[Click to download full resolution via product page](#)

Caption: **ZAP-180013** inhibits ZAP-70, blocking T-cell activation.

Diagram 2: **ZAP-180013** Stock Solution Preparation Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **ZAP-180013** stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rndsystems.com [rndsystems.com]
- 2. xcessbio.com [xcessbio.com]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. ZAP 180013 | Other RTKs | Tocris Bioscience [tocris.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. glpbio.com [glpbio.com]
- 9. file.glpbio.com [file.glpbio.com]
- To cite this document: BenchChem. [ZAP-180013 stock solution preparation and storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683543#zap-180013-stock-solution-preparation-and-storage]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com